

# Application Notes: **SYN-UP®** for Anti-Aging Clinical Trials

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## Compound of Interest

Compound Name: **SYN-UP**

Cat. No.: **B611098**

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Audience: Researchers, scientists, and drug development professionals.

**Introduction:** **SYN-UP®** is a patented synthetic dipeptide derivative designed to address key drivers of skin aging. External stressors like UV radiation and pollution can elevate levels of the enzyme Plasmin in the epidermis.<sup>[1]</sup> This triggers a cascade of damaging effects, including impaired skin barrier function, inflammation, and degradation of the extracellular matrix, leading to visible signs of aging such as wrinkles, redness, and loss of firmness.<sup>[1]</sup> **SYN-UP®** offers a targeted approach to counteract these effects by re-balancing Plasmin activity, thereby improving skin resilience and promoting a healthier, more youthful appearance.<sup>[1]</sup> These application notes provide a comprehensive overview of **SYN-UP®**'s mechanism of action and detailed protocols for its evaluation in pre-clinical and clinical anti-aging studies.

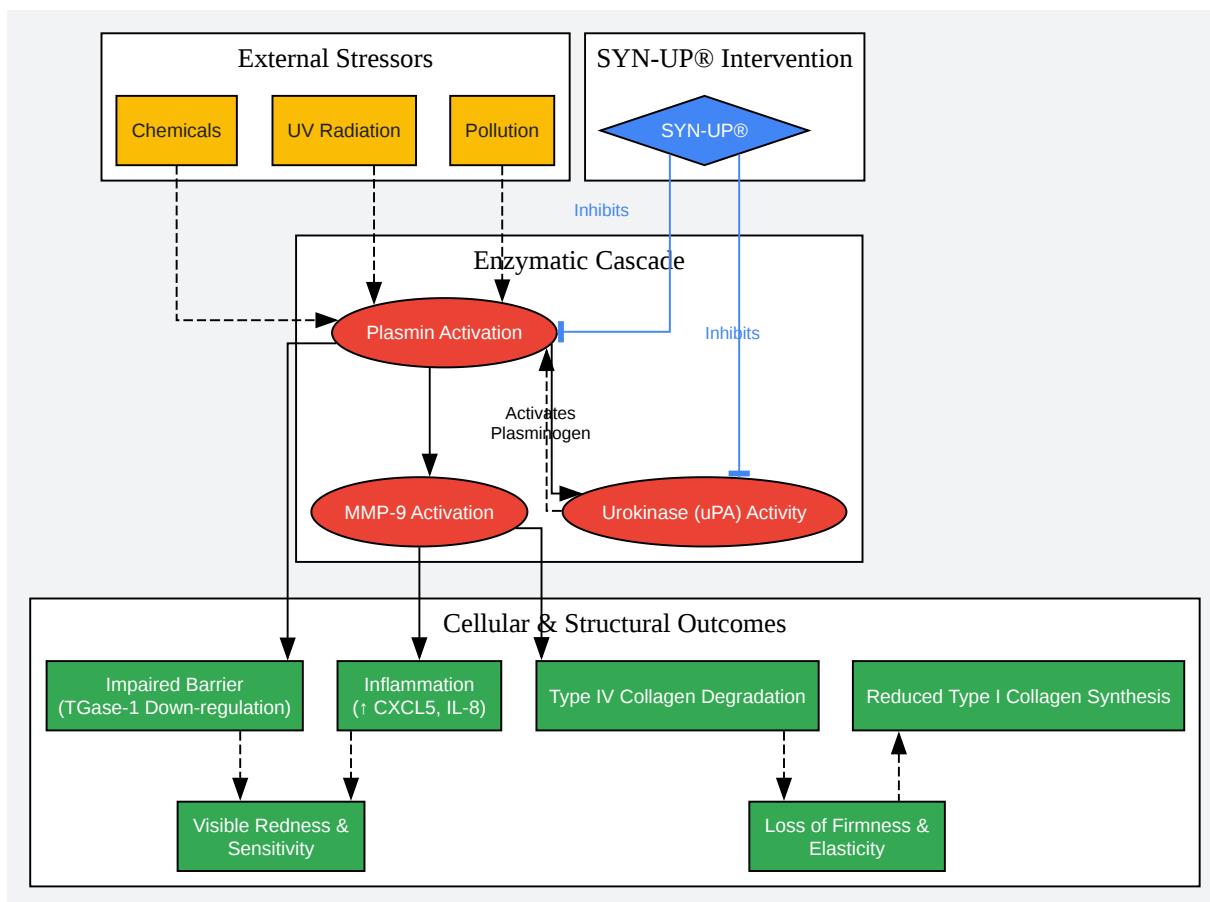
## Mechanism of Action

The primary mechanism of **SYN-UP®** is the competitive inhibition of Plasmin.<sup>[1]</sup> Plasmin is a serine protease that, when over-activated by environmental stressors, initiates a proteolytic cascade that degrades skin structure and function.<sup>[1][2]</sup> By fitting into the active site of Plasmin, **SYN-UP®** blocks its activity, preventing downstream detrimental effects and restoring skin homeostasis.<sup>[1]</sup>

The key consequences of Plasmin inhibition by **SYN-UP®** include:

- Reduced Proteolytic Damage: Inhibition of Urokinase and Matrix Metalloproteinase-9 (MMP-9), enzymes that degrade essential structural proteins like Type IV Collagen.<sup>[1][3]</sup>

- Enhanced Barrier Function: Up-regulation of Transglutaminase-1 (TGase-1), an enzyme critical for the formation of the cornified envelope, which reinforces the skin's protective barrier.[1]
- Increased Matrix Synthesis: Stimulation of Type I Collagen, a key component for skin firmness and elasticity.[1]
- Reduced Inflammation: Modulation of inflammatory markers such as CXCL5 and IL-8, leading to a reduction in skin sensitivity and redness.[1][3]



[Click to download full resolution via product page](#)**Caption: SYN-UP® Mechanism of Action Pathway. (Within 100 characters)**

## Application Notes & Efficacy Data

SYN-UP® has demonstrated efficacy across several key anti-aging parameters in preclinical studies. The following table summarizes the available quantitative data.

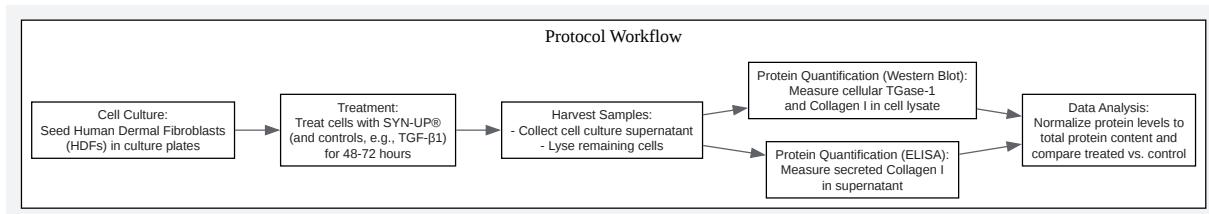
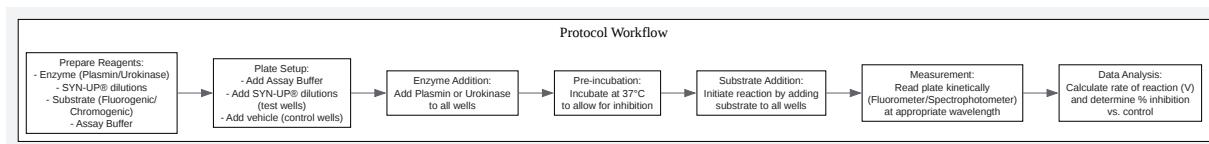
Target / Parameter	Effect	Quantitative Data	Study Type	Source
Urokinase Activity	Inhibition	Up to 97%	In Vitro	[3]
Plasmin Activity	Inhibition	Up to 41%	In Vitro	[3]
MMP-9	Reduction	Up to 60%	In Vitro	[3]
Transglutaminase-1 (TGase-1)	Up-regulation	-	In Vitro	[1]
Type I Collagen	Stimulation	-	In Vitro	[1]
Type IV Collagen	Prevention of Degradation	-	In Vitro	[1]
Inflammatory Markers (CXCL5, IL-8)	Reduction	-	In Vitro	[1][3]
Skin Resilience / Dryness	Prevention & Improvement	-	In Vivo	[1]
Skin Redness & Sensitivity	Reduction	-	In Vivo	[1]

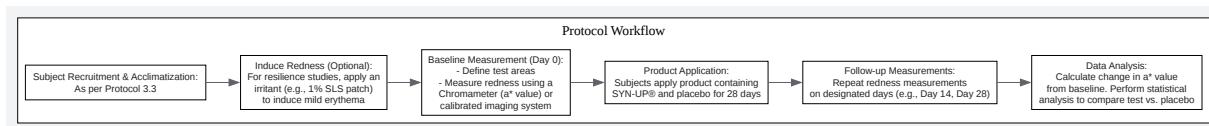
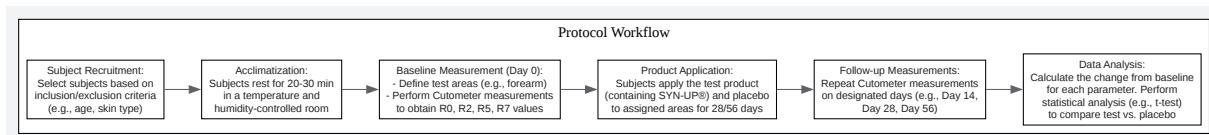
## Experimental Protocols

The following protocols provide detailed methodologies for evaluating the efficacy of SYN-UP® in both laboratory and clinical settings.

# Protocol: In Vitro Enzyme Inhibition Assays (Plasmin & Urokinase)

This protocol outlines the procedure to quantify the direct inhibitory effect of **SYN-UP®** on Plasmin and Urokinase activity using a fluorometric or chromogenic approach.





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## References

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- 3. [dsm.com](http://dsm.com) [dsm.com]
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